

Physical properties of 3,5,5-Trimethyl-1-hexanol at different temperatures

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Compound of Interest

Compound Name: Trimethylhexanol

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A Technical Guide to the Physical Properties of 3,5,5-Trimethyl-1-hexanol

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

3,5,5-Trimethyl-1-hexanol (CAS No: 3452-97-9) is a nine-carbon, branched-chain primary alcohol.^[1] It is a colorless liquid at room temperature, often characterized by a distinctive herbaceous, plant-like odor.^{[1][2]} This compound, also known as isononyl alcohol, finds applications as a fragrance ingredient in various consumer products and serves as a precursor or intermediate in the synthesis of other chemicals, such as synthetic lubricants and plasticizers.^{[3][4]}

A thorough understanding of its physical properties, and their dependence on temperature, is critical for its application in chemical process design, formulation development, and safety assessments. This guide provides a summary of the known physical properties of 3,5,5-Trimethyl-1-hexanol and details the standard experimental methodologies used to determine these characteristics. While extensive data on the temperature dependency of all its physical properties are not readily available in public literature, this document outlines the expected behavior based on the established principles of physical chemistry for branched-chain alcohols.

Core Physical Properties

The key physical properties of 3,5,5-Trimethyl-1-hexanol are summarized in the table below. These values have been compiled from various chemical databases and safety data sheets.

Property	Value	Units	Conditions	Source(s)
General				
IUPAC Name	3,5,5-Trimethylhexan-1-ol	-	-	[5]
Molecular Formula	C ₉ H ₂₀ O	-	-	[2][5]
Molecular Weight	144.25	g/mol	-	[2][5]
Appearance	Colorless Liquid	-	Room Temperature	[1][6]
Thermal Properties				
Boiling Point	193 - 194	°C	at 1 atm	[2][7]
Melting Point	-70	°C	-	[1][5]
Flash Point	80	°C	Closed Cup	[1][7]
Density & Refraction				
Density	0.824	g/mL	at 25 °C	[2][7]
0.828 - 0.830	g/mL	at 20 °C	[8]	
Refractive Index (n _D)	1.432	-	at 20 °C	[2][7]
Vapor & Solubility				
Vapor Pressure	0.119	mmHg	at 25 °C (estimated)	[8]
2	hPa (~1.5 mmHg)	at 20 °C	[2]	

Water Solubility	450.1 - 572	mg/L	at 20-25 °C (estimated)	[2] [6] [8]
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Temperature Dependence of Physical Properties

The physical properties of alcohols are strongly influenced by temperature due to changes in kinetic energy and intermolecular forces, primarily hydrogen bonding and van der Waals forces. [\[9\]](#)[\[10\]](#)

- **Density:** For most liquids, including alcohols, density decreases as temperature increases. The increased kinetic energy causes molecules to move further apart, expanding the liquid's volume for a given mass. [\[11\]](#)[\[12\]](#)
- **Viscosity:** The viscosity of liquids is a measure of their resistance to flow. As temperature rises, the kinetic energy of the molecules increases, which allows them to overcome intermolecular attractive forces more easily. [\[12\]](#)[\[13\]](#) Consequently, the viscosity of 3,5,5-Trimethyl-1-hexanol is expected to decrease significantly with increasing temperature.
- **Surface Tension:** Surface tension arises from the cohesive forces between liquid molecules. Increasing the temperature boosts the kinetic energy of the molecules, weakening these cohesive forces and thus lowering the surface tension. [\[14\]](#)
- **Vapor Pressure:** Vapor pressure is the pressure exerted by a vapor in equilibrium with its liquid phase. As temperature increases, a greater fraction of molecules gains sufficient kinetic energy to escape from the liquid surface into the vapor phase. [\[15\]](#) This leads to an exponential increase in vapor pressure, a relationship often described by the Clausius-Clapeyron or Antoine equations. [\[16\]](#)

Experimental Protocols

The determination of temperature-dependent physical properties requires precise and standardized methodologies. The following sections describe common experimental protocols for measuring the key properties of liquid alcohols.

Density Measurement

The density of a liquid as a function of temperature can be accurately measured using a vibrating tube densitometer.[\[11\]](#)[\[17\]](#)[\[18\]](#)

- Principle: A U-shaped tube containing the sample liquid is electromagnetically excited to oscillate at its natural frequency.[\[11\]](#) This frequency is directly related to the total mass of the tube and the contained liquid. Since the volume of the tube is known, the density of the liquid can be determined with high precision.
- Apparatus: A digital vibrating tube densitometer equipped with a high-precision thermostat (e.g., a Peltier element) to control the sample temperature.
- Procedure:
 - Calibrate the instrument using two standards of known density, typically dry air and ultrapure water, across the desired temperature range.
 - Inject the 3,5,5-Trimethyl-1-hexanol sample into the measurement cell, ensuring no air bubbles are present.
 - Set the thermostat to the initial desired temperature and allow the system to equilibrate.
 - Record the oscillation period once the reading is stable. The instrument's software calculates the density based on the calibration data.
 - Increment the temperature to the next setpoint and repeat the measurement. Data is collected across the entire temperature range of interest.

Viscosity Measurement

The dynamic or kinematic viscosity of 3,5,5-Trimethyl-1-hexanol can be determined using a rotational or capillary viscometer within a temperature-controlled bath.[\[13\]](#)[\[19\]](#)[\[20\]](#)

- Principle (Rotational Viscometer): This method measures the torque required to rotate a spindle submerged in the sample liquid at a constant angular velocity.[\[20\]](#) The resistance to this rotation (viscous drag) is proportional to the liquid's viscosity.
- Apparatus: A rotational viscometer with a set of spindles, a sample chamber, and a circulating water or oil bath for precise temperature control.

- Procedure:
 - Select an appropriate spindle and rotational speed based on the expected viscosity of the alcohol.
 - Place a known volume of the sample into the chamber and allow it to reach thermal equilibrium with the bath at the target temperature.
 - Immerse the spindle into the liquid to the specified depth.
 - Start the motor and allow the reading to stabilize. Record the torque or the calculated viscosity value.
 - Repeat the measurement at different temperatures by adjusting the setpoint of the circulating bath.

Surface Tension Measurement

The pendant drop method is a precise optical technique for measuring surface tension at various temperatures.^{[4][21][22]}

- Principle: The shape of a liquid drop suspended from the tip of a needle is determined by the balance between surface tension (which tends to make the drop spherical) and gravity (which elongates it). By analyzing the drop's shape, the surface tension can be calculated using the Young-Laplace equation.^[4]
- Apparatus: A drop shape analyzer (tensiometer) consisting of a syringe for drop formation, a high-resolution camera with telecentric optics, a light source, and a temperature-controlled sample chamber.
- Procedure:
 - Fill the syringe with 3,5,5-Trimethyl-1-hexanol and mount it on the instrument.
 - Set the desired temperature for the measurement chamber and allow it to stabilize.
 - Carefully dispense a small drop of the alcohol from the needle tip.

- The camera captures an image of the pendant drop.
- The instrument's software analyzes the drop profile, fits it to the Young-Laplace equation, and calculates the surface tension.
- Measurements are repeated at each temperature setpoint across the range of interest.

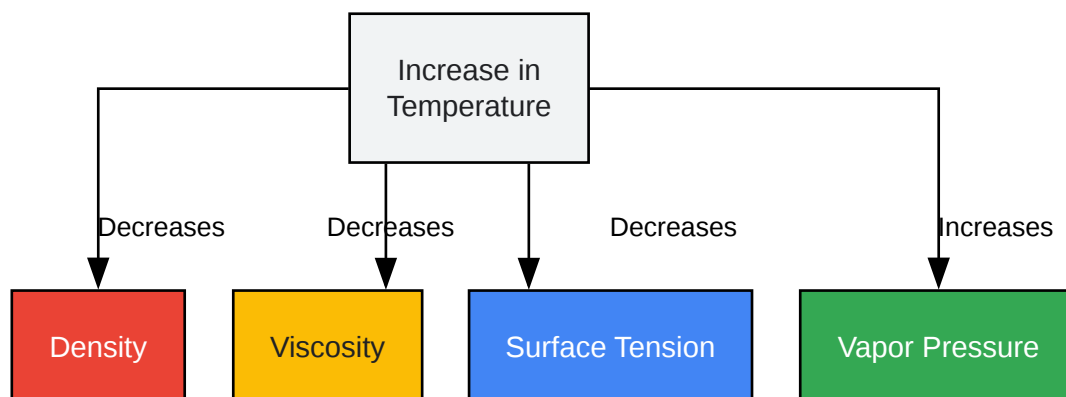
Vapor Pressure Measurement

A static method can be used to determine the vapor pressure of 3,5,5-Trimethyl-1-hexanol as a function of temperature.[\[16\]](#)[\[23\]](#)[\[24\]](#)

- Principle: The sample is placed in a sealed, evacuated container, which is then heated to a specific temperature. The pressure inside the container at thermal equilibrium corresponds to the liquid's vapor pressure at that temperature.[\[15\]](#)[\[24\]](#)
- Apparatus: An isoteniscope or a similar static vapor pressure apparatus, consisting of a sample bulb connected to a manometer and a vacuum line, all placed within a precision temperature-controlled bath.
- Procedure:
 - Introduce the purified alcohol sample into the sample bulb.
 - Freeze the sample (e.g., with liquid nitrogen) and evacuate the apparatus to remove any dissolved gases and air.
 - Seal the system and allow the sample to thaw.
 - Immerse the sample bulb in the thermostatic bath set to the lowest desired temperature.
 - Allow the system to reach thermal equilibrium, at which point the pressure reading on the manometer will stabilize. Record this pressure and temperature.
 - Increase the bath temperature in increments, recording the equilibrium vapor pressure at each new temperature.

Visualization of Temperature Effects

The following diagram illustrates the qualitative relationships between temperature and the primary physical properties of 3,5,5-Trimethyl-1-hexanol.



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Caption: Logical relationship between temperature and key physical properties.

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